

# Identification and Hazards of N,N-Dimethyl-13C2-formamide

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## Compound Focus: N,N-Dimethyl-13C2-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

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The following table consolidates the key identifying information and hazard classifications for this chemical [1].

Property	Description
CAS Number	117880-10-1 [2] [1]
Molecular Formula	C(13C)2H7NO [2]
Quality/Assay	99% (CP) [1]
Signal Word	Danger [1]
Hazard Statements	Acute Tox. (Category 4, Dermal), Acute Tox. (Category 4, Inhalation), Eye Irrit. (Category 2), Flam. Liq. (Category 3), Repr. (Category 1B) [1]

## Safe Handling and Physical Properties

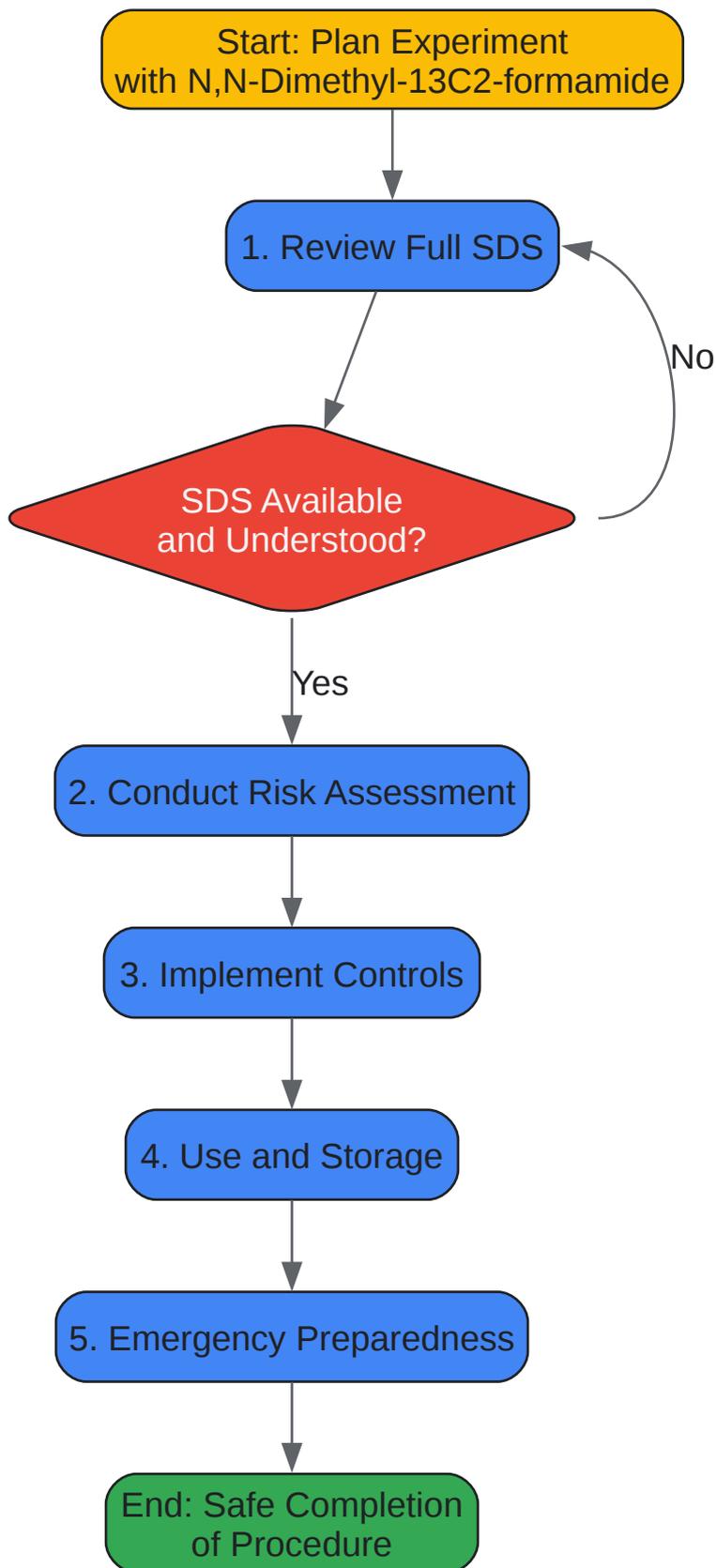
For safe handling in the laboratory, the following physical property data is critical [1].

Property	Value / Condition
Flash Point	58 °C (136.4 °F) - closed cup [1]
Density	0.970 g/mL at 25 °C [1]
Boiling Point	153 °C (lit.) [1]
Melting Point	-61 °C (lit.) [1]
Refractive Index	n <sub>20/D</sub> 1.431 (lit.) [1]

The **flash point** classifies it as a **Flammable Liquid (Category 3)** [1]. You must keep it away from heat, sparks, and open flames. The hazard classification also indicates serious health risks, including specific **reproductive toxicity** and acute toxicity via skin contact and inhalation [1].

## Recommended Safety Workflow

Based on the identified hazards, here is a logical workflow for safely handling this compound in a research setting. This diagram outlines the key sequential steps and major decision points.



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Safety workflow for handling hazardous chemicals.

## Actionable Guidance for Researchers

Given the unavailability of a full SDS in the search results, here are concrete steps you can take:

- **Obtain the Official SDS:** Since this product is sold by major suppliers like Santa Cruz Biotechnology (SCBT) and Sigma-Aldrich [2] [1], the most reliable action is to **contact their technical support or stable isotope departments directly** to request the official, lot-specific Safety Data Sheet [2] [1].
- **Apply DMF Precautions:** In the interim, assume this isotopically labeled compound requires **the same, if not more stringent, controls as regular DMF (CAS 68-12-2)** [3]. This includes:
  - **Engineering Controls:** Use a **fume hood** to prevent inhalation.
  - **Personal Protective Equipment (PPE):** Wear appropriate **gloves (e.g., nitrile)**, safety goggles, and a lab coat.
  - **Storage:** Store in a cool, well-ventilated place, away from incompatible materials like strong oxidizing agents.

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## References

1. , N - N - Dimethyl - 13 99atom 117880-10-1 C 2 formamide 13 C [sigmaaldrich.com]
2. , N - N - Dimethyl - 13 | CAS 117880-10-1 | SCBT - Santa... C 2 formamide [scbt.com]
3. -Dimethylformamide | N N Fisher Scientific [fishersci.co.uk]

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